

Technical Guide: Calcium Chlorate Dihydrate (CAS No. 10035-05-9)

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Compound of Interest

Compound Name: Calcium chlorate dihydrate

Cat. No.: B159063

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides comprehensive information on the identification, properties, and analytical methods for **calcium chlorate dihydrate**. **Calcium chlorate dihydrate**, a strong oxidizing agent, finds applications in various chemical processes, including as a herbicide and in pyrotechnics.^{[1][2]} This document is intended to be a resource for professionals in research, scientific, and drug development fields who require detailed technical data and procedural guidance for the handling and analysis of this compound.

Chemical Identification and Properties

The definitive Chemical Abstracts Service (CAS) number for **calcium chlorate dihydrate** is 10035-05-9.^{[3][4][5][6][7][8][9]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **calcium chlorate dihydrate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	CaCl ₂ H ₄ O ₈	[3][4][5][7]
Molecular Weight	243.01 g/mol	[3][4][5]
Appearance	White to yellowish crystalline solids; colorless monoclinic crystals.[3][10]	[3][10]
Density	2.711 g/cm ³	[3]
Melting Point	Decomposes at 100°C when rapidly heated.[4][10]	[4][10]
Solubility	Very soluble in water; soluble in acetone and ethanol.[10]	[10]
Hygroscopicity	Hygroscopic	[6][10]

Chemical Reactivity

Calcium chlorate dihydrate is a strong oxidizing agent.[2][3] Upon strong heating, it decomposes to form calcium chloride and oxygen.[3] It reacts with sodium carbonate to produce sodium chlorate and a precipitate of calcium carbonate.[3]

Experimental Protocols for Identification

The identification of **calcium chlorate dihydrate** can be achieved through a combination of physical and chemical tests. The following protocols are generalized and should be adapted based on laboratory-specific standard operating procedures and safety guidelines.

Qualitative Analysis of Calcium and Chlorate Ions

Objective: To confirm the presence of calcium and chlorate ions.

Materials:

- Sample of **calcium chlorate dihydrate**
- Distilled water

- Ammonium oxalate solution
- Silver nitrate solution
- Sodium nitrite
- Dilute nitric acid
- Test tubes
- Pipettes

Procedure:

- Test for Calcium Ions:
 1. Dissolve a small amount of the sample in distilled water.
 2. Add a few drops of ammonium oxalate solution.
 3. The formation of a white precipitate of calcium oxalate indicates the presence of calcium ions.
- Test for Chlorate Ions:
 1. Dissolve a small amount of the sample in distilled water.
 2. Acidify the solution with dilute nitric acid.
 3. Add a few drops of silver nitrate solution. No precipitate should form at this stage.
 4. Add a small amount of sodium nitrite to the solution and warm gently.
 5. The formation of a white precipitate of silver chloride indicates the presence of chlorate ions, which are reduced to chloride ions by the sodium nitrite.

Determination of Water of Hydration

Objective: To determine the number of water molecules in the hydrate.

Materials:

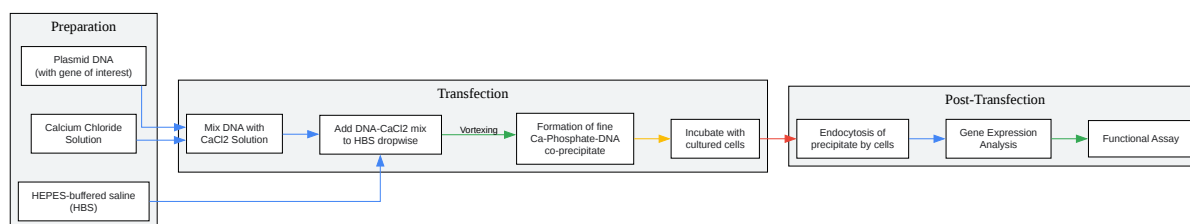
- Sample of **calcium chlorate dihydrate**
- Crucible and lid
- Bunsen burner or heating mantle
- Desiccator
- Analytical balance

Procedure:

- Weigh a clean, dry crucible with its lid.
- Add a known mass of the **calcium chlorate dihydrate** sample to the crucible.
- Heat the crucible gently at first, then more strongly, to drive off the water of hydration. Avoid overheating, which can cause decomposition of the chlorate.
- Allow the crucible and its contents to cool in a desiccator.
- Weigh the crucible, lid, and the anhydrous calcium chlorate.
- The difference in mass before and after heating corresponds to the mass of water lost.
- From the masses of the anhydrous salt and the water lost, the empirical formula of the hydrate can be calculated.

Application in Research: A Workflow for Calcium Phosphate-Mediated Cell Transfection

While **calcium chlorate dihydrate** itself is primarily an oxidizing agent, the role of calcium ions is critical in numerous biological research applications. A prominent example is the use of calcium chloride in calcium phosphate-mediated transfection, a common technique to introduce foreign DNA into mammalian cells. The following diagram illustrates the workflow for this process.



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Calcium Phosphate-Mediated Cell Transfection Workflow.

Safety and Handling

Calcium chlorate dihydrate is a strong oxidizer and should be handled with care. It can form explosive mixtures with combustible materials.[11] Always refer to the Safety Data Sheet (SDS) for complete safety information before handling this chemical. Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry, well-ventilated area away from incompatible materials.

Conclusion

This technical guide provides essential information for the identification and handling of **calcium chlorate dihydrate**. The data and protocols presented are intended to support researchers, scientists, and drug development professionals in their work with this compound. Adherence to proper safety procedures is paramount when working with strong oxidizing agents like **calcium chlorate dihydrate**.

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